

Application Notes and Protocols: Esterification Conditions for 2-(Benzyloxy)-2-oxoethyl benzoate

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Compound of Interest

Compound Name: 2-(Benzyloxy)-2-oxoethyl benzoate

Cat. No.: B1656345

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Introduction

2-(Benzyloxy)-2-oxoethyl benzoate is a benzoate ester of benzyl glycolate. The synthesis of this target molecule is achieved through the esterification of the hydroxyl group of benzyl glycolate with a suitable benzoylating agent. This document outlines the prevalent synthetic methodologies, providing detailed experimental protocols and expected outcomes for the preparation of this compound. The primary and most efficient route involves the acylation of benzyl glycolate with benzoyl chloride in the presence of a base. An alternative method utilizing benzoic anhydride with a nucleophilic catalyst is also described. These protocols are designed to be reproducible and scalable for applications in research and development.

Reaction Scheme

The synthesis of **2-(Benzyloxy)-2-oxoethyl benzoate** from benzyl glycolate can be represented by the following general scheme:

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